

Introduction to the Solid-State Chemistry of Trelagliptin Succinate

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Compound of Interest

Compound Name: Trelagliptin Succinate

Cat. No.: B560024

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Trelagliptin Succinate (chemical formula: $C_{18}H_{20}FN_5O_2 \cdot C_4H_6O_4$) is known to exist in various solid forms, including different crystalline polymorphs and solvates.[1][5][6] Polymorphism, the ability of a substance to exist in two or more crystalline forms with different arrangements of molecules in the crystal lattice, can significantly impact the physicochemical properties of a drug, such as its solubility, dissolution rate, and stability.[1][7][8][9] Therefore, thorough characterization of the crystal structure is a fundamental aspect of its pharmaceutical development. Studies have shown that **Trelagliptin Succinate** can convert to a more stable hemi-succinate form in the presence of polar solvents.[10]

Crystallographic Data of Trelagliptin and its Salts

The crystal structure of **Trelagliptin Succinate** has been primarily characterized using X-ray powder diffraction (XRD).[11] While a complete single-crystal X-ray diffraction (SCXRD) analysis for the succinate salt is not readily available in the public domain, data for the free base form of Trelagliptin has been published.

Table 1: Crystallographic Data for Trelagliptin Free Base

Parameter	Value
Crystal System	Monoclinic
Space Group	P 1 21 1
a (Å)	7.1057
b (Å)	7.8894
c (Å)	15.5407
α (°)	90
β (°)	97.3250
γ (°)	90
Volume (Å ³)	-
Z	2
Source: PubChem CID 15983988[12]	

Table 2: Powder X-ray Diffraction Data for Trelagliptin Succinate

Parameter	Value
Crystal System	Triclinic
Space Group	P1
a (Å)	18.481(6)
b (Å)	8.120(4)
c (Å)	7.903(4)
α (°)	89.972(0)
β (°)	97.722(4)
γ (°)	90.120(0)
Volume (Å ³)	1175.37
Z	2
Source: Cambridge Crystallographic Data Centre[11]	

Experimental Protocols for Solid-State Characterization

The characterization of **Trelagliptin Succinate**'s crystal structure involves a combination of analytical techniques. The primary methods include Single-Crystal X-ray Diffraction (SCXRD), Powder X-ray Diffraction (PXRD), Differential Scanning Calorimetry (DSC), and Thermogravimetric Analysis (TGA).

Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is a powerful technique that provides precise information about the three-dimensional arrangement of atoms within a crystal.[13]

Methodology:

- **Crystal Growth:** High-quality single crystals of **Trelagliptin Succinate** are grown using techniques such as slow evaporation of a saturated solution, vapor diffusion, or cooling crystallization. Solvents like methanol, ethanol, or isopropanol may be employed.[\[14\]](#)[\[15\]](#)
- **Crystal Mounting:** A suitable single crystal (typically < 0.5 mm) is mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, and the diffracted X-rays are collected by a detector as the crystal is rotated.[\[16\]](#)
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods or Patterson methods and refined to obtain the final atomic coordinates and molecular structure.[\[13\]](#)

Powder X-ray Diffraction (PXRD)

PXRD is a fundamental technique for identifying crystalline phases and analyzing polymorphism.[\[8\]](#)[\[17\]](#)[\[18\]](#)

Methodology:

- **Sample Preparation:** A powdered sample of **Trelagliptin Succinate** is gently packed into a sample holder.[\[11\]](#) A flat, smooth surface is required to minimize preferred orientation effects.
- **Instrument Setup:** A powder diffractometer is used, typically with Cu K α radiation ($\lambda = 1.54056 \text{ \AA}$).[\[11\]](#)
- **Data Collection:** The sample is scanned over a range of 2θ angles, and the intensity of the diffracted X-rays is recorded.
- **Data Analysis:** The resulting diffraction pattern, a plot of intensity versus 2θ , serves as a unique "fingerprint" for the crystalline form.[\[18\]](#) The pattern is compared to reference data to identify the polymorph.[\[19\]](#) Indexing software can be used to determine the unit cell parameters from the peak positions.[\[11\]](#)

Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material as a function of temperature, providing information on melting points, phase transitions, and purity.

[7][9][20]

Methodology:

- **Sample Preparation:** A small amount of **Trelagliptin Succinate** (typically 1-5 mg) is accurately weighed into an aluminum pan, which is then hermetically sealed.[7][20]
- **Instrument Setup:** The sample and an empty reference pan are placed in the DSC cell.
- **Thermal Program:** The sample is heated at a constant rate (e.g., 10 °C/min) under a nitrogen purge.[7]
- **Data Analysis:** The heat flow to the sample is measured relative to the reference. Endothermic events (like melting) and exothermic events (like crystallization) are observed as peaks in the DSC thermogram. The melting point is determined from the onset or peak of the melting endotherm.

Thermogravimetric Analysis (TGA)

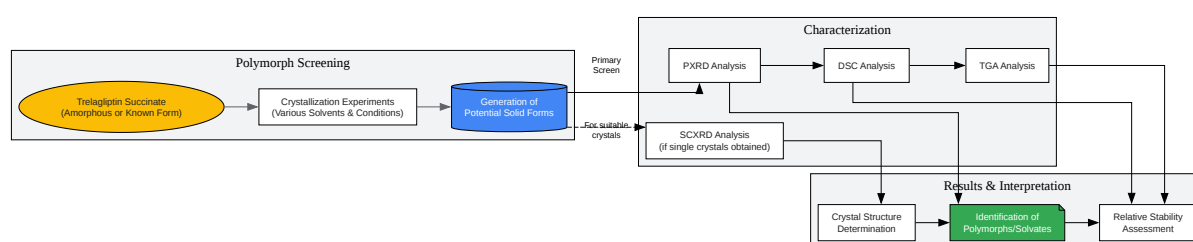
TGA measures the change in mass of a sample as a function of temperature, which is useful for determining the presence of solvates or hydrates and assessing thermal stability.[21][22]

Methodology:

- **Sample Preparation:** A small amount of **Trelagliptin Succinate** is placed in a tared TGA pan.
- **Instrument Setup:** The pan is placed in a microbalance within a furnace.
- **Thermal Program:** The sample is heated at a controlled rate under a specific atmosphere (e.g., nitrogen).
- **Data Analysis:** The weight of the sample is continuously recorded. A weight loss step in the TGA curve indicates the loss of volatile components, such as solvent or water, or thermal decomposition.[22]

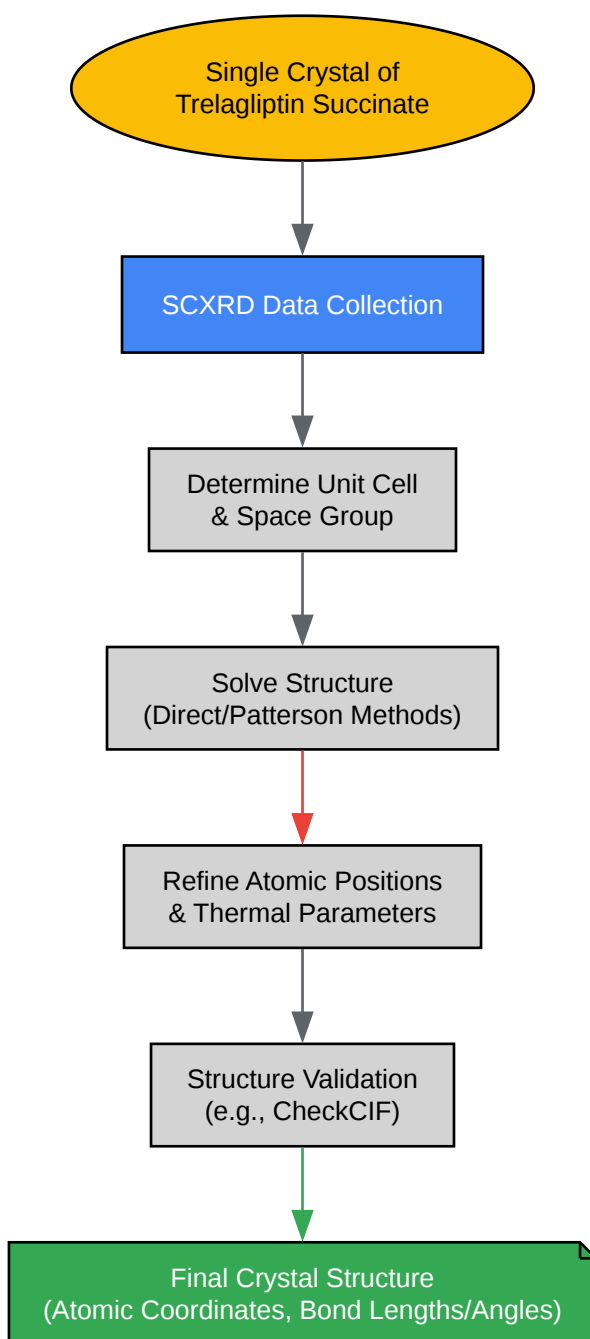
Visualization of Analytical Workflows

The following diagrams illustrate the logical flow of experiments in the solid-state characterization of **Trelagliptin Succinate**.



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Caption: Workflow for Polymorph Screening and Characterization.



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